

Thalidomide-O-C7-NH2: Structural Analysis & Application in PROTAC Design[1][2]

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Compound of Interest

Compound Name: Thalidomide-O-C7-NH2

Cat. No.: B11933868

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Executive Summary

Thalidomide-O-C7-NH2 (CAS: 2093536-11-7) is a specialized E3 ligase ligand-linker conjugate used in the synthesis of PROTACs (Proteolysis Targeting Chimeras).[1][2][3][4] It functions as a "warhead" that recruits the Cereblon (CRBN) E3 ubiquitin ligase complex.[1][2][5] Structurally, it consists of a 4-hydroxythalidomide core linked via an ether bond to a heptyl (7-carbon) alkyl chain terminating in a primary amine.[1][2]

This guide details the physicochemical properties, structural rationale, and conjugation protocols for **Thalidomide-O-C7-NH2**, serving as a reference for medicinal chemists optimizing linkerology in targeted protein degradation.[1]

Chemical Identity & Physicochemical Properties[1][2][6][7][8]

The molecule is characterized by a rigid phthalimide pharmacophore fused to a glutarimide ring, with a flexible hydrophobic alkyl linker.[1][2]

Table 1: Chemical Specifications

Property	Data
Common Name	Thalidomide-O-C7-NH2
IUPAC Name	4-((7-aminoheptyl)oxy)-2-(2,6-dioxopiperidin-3-yl)isoindoline-1,3-dione
CAS Number	2093536-11-7
Molecular Formula	C ₂₀ H ₂₅ N ₃ O ₅
Molecular Weight	387.43 g/mol
Exact Mass	387.1794
SMILES	<chem>NCCCCCCCCOc1cccc2C(=O)N(C3CCC(=O)NC3=O)C(=O)c12</chem>
Solubility	DMSO (>50 mg/mL); Poor water solubility
Storage	-20°C (Powder), protect from moisture (hygroscopic glutarimide)

Structural Anatomy & Mechanism[1]

The efficacy of **Thalidomide-O-C7-NH2** relies on three distinct structural domains. The 4-oxy substitution on the phthalimide ring is critical; unlike the 5-position, the 4-position projects the linker into the solvent-exposed region of the CRBN binding pocket, minimizing steric clashes with the protein interface [1].[1]

Structural Domains[1][2]

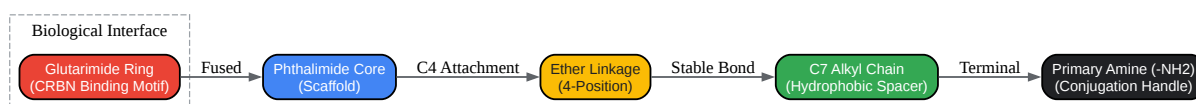
- **CRBN Ligand (Warhead):** The glutarimide ring binds deep within the tri-tryptophan pocket (Trp380, Trp386, Trp400) of Cereblon.[1][2]
- **Ether Linkage (-O-):** Provides a stable covalent attachment point that resists metabolic hydrolysis better than ester linkages.[1][2]
- **C7 Alkyl Linker:** A 7-carbon hydrophobic chain.[1][2] The length (~9-10 Å) is optimized to span the gap between the E3 ligase and the Target Protein (POI) without inducing steric

repulsion, though its hydrophobicity requires careful solvent management during synthesis.

[1][2]

Visualization of Pharmacophore

The following diagram illustrates the connectivity and functional roles of the molecule's components.



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Figure 1: Structural decomposition of **Thalidomide-O-C7-NH2** showing the warhead, scaffold, and linker domains.[1][2]

Synthesis & Stability

Synthesis Pathway

The synthesis typically follows a convergent route starting from 4-hydroxythalidomide.[1][2]

- **Nucleophilic Substitution:** 4-Hydroxythalidomide is reacted with N-Boc-7-bromoheptylamine in the presence of a base (e.g., K_2CO_3) in DMF.[1][2]
- **Deprotection:** The Boc group is removed using TFA/DCM or HCl/Dioxane to yield the free amine salt.[1][2]
- **Neutralization:** The salt is neutralized to the free base for conjugation, though it is often stored as a hydrochloride salt for stability.[1][2]

Stability Considerations

- **Glutarimide Hydrolysis:** The glutarimide ring is susceptible to hydrolysis in aqueous basic conditions ($pH > 7.5$), leading to ring-opening and loss of CRBN binding affinity.[1][2]

Protocol Note: Always perform conjugations in buffered systems at pH 7.0–7.4 or in anhydrous organic solvents (DMSO/DMF) with non-nucleophilic bases (DIPEA).

- Photostability: Thalidomide derivatives can be light-sensitive; store in amber vials.[\[1\]](#)[\[2\]](#)

Experimental Protocol: PROTAC Conjugation

This protocol describes the conjugation of **Thalidomide-O-C7-NH2** to a target ligand containing a carboxylic acid via amide coupling.[\[1\]](#)[\[2\]](#)

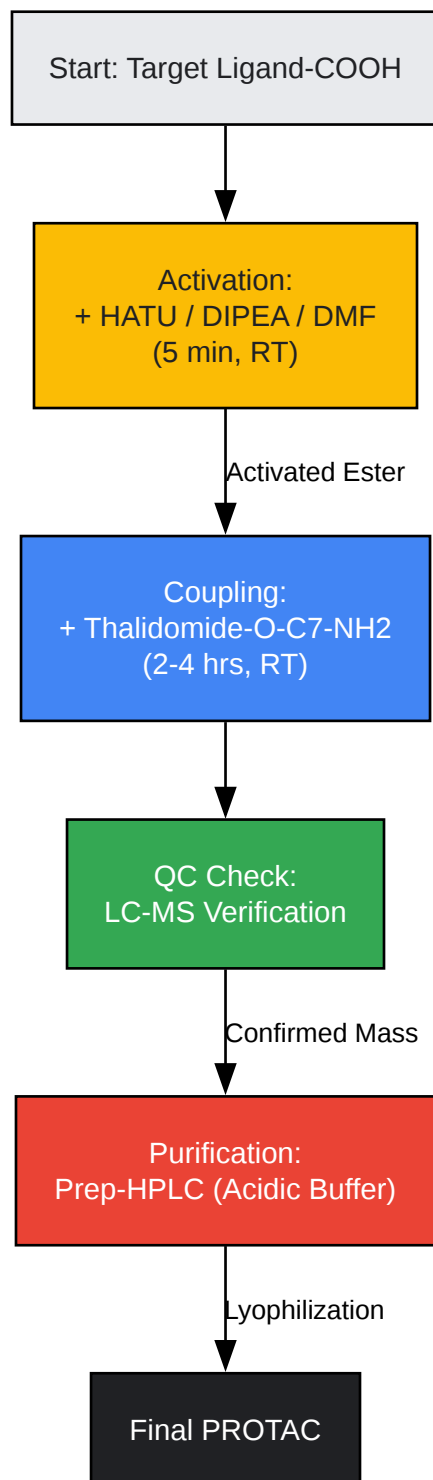
Reagents

- **Thalidomide-O-C7-NH2** (dissolved in DMSO)[\[1\]](#)[\[2\]](#)
- Target Ligand-COOH[\[1\]](#)[\[2\]](#)
- HATU (Coupling Agent)[\[1\]](#)[\[2\]](#)
- DIPEA (Base)[\[1\]](#)[\[2\]](#)
- Anhydrous DMF[\[1\]](#)

Step-by-Step Workflow

- **Activation:** In a microcentrifuge tube, dissolve 1.0 eq of Target Ligand-COOH in anhydrous DMF. Add 1.1 eq of HATU and 3.0 eq of DIPEA. Vortex and incubate for 5 minutes at Room Temperature (RT) to activate the acid.
- **Conjugation:** Add 1.0 eq of **Thalidomide-O-C7-NH2** to the activated mixture.
- **Incubation:** Agitate at RT for 2–4 hours. Monitor reaction progress via LC-MS (Look for mass shift: $MW_{Ligand} + 387.43 - 18.01 (H_2O)$).[\[1\]](#)[\[2\]](#)
- **Purification:** Purify the crude PROTAC via semi-prep HPLC (Water/Acetonitrile gradient with 0.1% Formic Acid). Avoid high pH buffers during purification to prevent glutarimide hydrolysis.[\[1\]](#)[\[2\]](#)
- **Lyophilization:** Freeze-dry fractions immediately to obtain the final PROTAC powder.

Workflow Visualization



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Figure 2: Standard amide coupling workflow for generating Thalidomide-based PROTACs.

Applications in Drug Discovery[1]

Linkerology: Why C7?

The choice of a 7-carbon alkyl chain is strategic:

- Permeability: Unlike PEG linkers, alkyl chains increase lipophilicity, potentially improving cell membrane permeability.[1][2]
- Length (approx. 9-10 Å): This length is often sufficient to bridge the E3-POI interface without being so long that it induces entropic penalties ("floppiness") or so short that it causes steric clashes [2].[1][2]
- Comparative Analysis:
 - vs. PEG Linkers: C7 is more rigid and hydrophobic.[1][2]
 - vs. C5 Linkers: C7 offers slightly more reach for deeply buried binding pockets.[1][2]

Reference Data for Mass Spectrometry

When analyzing LC-MS data for conjugates:

- Fragment Ion: A characteristic fragment ion at $m/z \sim 259$ (Thalidomide core + H) is often observed in MS/MS spectra, confirming the presence of the E3 ligase warhead.[1][2]

References

- Chamberlain, P. P., et al. (2014).[1][2] Structure of the human Cereblon–DDB1–lenalidomide complex reveals basis for somatomedin-like drug action.[1][2] Nature Structural & Molecular Biology, 21(9), 803-809.[1][2]
- Cyrus, K., et al. (2011).[1][2] Impact of linker length on the activity of PROTACs. Molecular BioSystems, 7(2), 359-364.[1][2]
- TargetMol. (2024). **Thalidomide-O-C7-NH2** Product Datasheet. [1][2]
- PubChem. (2024).[1][2] Compound Summary: Thalidomide Derivatives.

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Sources

- 1. Thalidomide-NH-C6-NH2 | C19H24N4O4 | CID 131999664 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(2,6-dioxopiperidin-3-yl)isoindole-1,3-dione;N-[4-(5-methyl-3-phenyl-1,2-oxazol-4-yl)phenyl]sulfonylpropanamide | C32H28N4O8S | CID 9895431 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Thalidomide-O-C7-NH2 | TargetMol [targetmol.com]
- 4. amsbio.com [amsbio.com]
- 5. 萨力多胺-O-C7-氨基 | Thalidomide-4-O-C7-NH2 | PROTAC Linkers | 2093536-11-7 | Invivochem [invivochem.cn]
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